Topic: Probing RNA Dynamics and Structure with [5'-13C]Ribothymidine

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Compound of Interest

Compound Name:	*[5'-13C]ribothymidine*
CAS No.:	*478511-02-3*
Cat. No.:	*B583967*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: The study of RNA dynamics—synthesis, processing, transport, and decay—is fundamental to understanding gene regulation. Stable isotope labeling offers a powerful, non-radioactive method to trace these processes in living cells. This guide details the application of **[5'-13C]ribothymidine**, a site-specifically labeled ribonucleoside, as a versatile tool for quantifying RNA turnover rates via mass spectrometry and for probing RNA structure through nuclear magnetic resonance (NMR) spectroscopy. We provide the scientific foundation, detailed experimental protocols, and data analysis frameworks for these core applications.

Part 1: The Principle of [5'-13C]Ribothymidine as an RNA Tracer

The central premise of using **[5'-13C]ribothymidine** is metabolic labeling. Exogenously supplied **[5'-13C]ribothymidine** is transported into the cell and enters the nucleoside salvage pathway. Here, cellular kinases phosphorylate it to produce **[5'-13C]ribothymidine** triphosphate ([5'-13C]rTTP). This labeled nucleotide is then used by RNA polymerases as a substrate for transcription, becoming incorporated into newly synthesized RNA molecules.

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The key advantage of this tracer lies in the specificity of the label. The stable isotope, Carbon-13 (^{13}C), at the 5'-position of the ribose sugar provides a distinct mass shift and a unique NMR-active nucleus. This allows for the precise differentiation of newly transcribed RNA from the pre-existing RNA pool.

Causality Behind the Label:

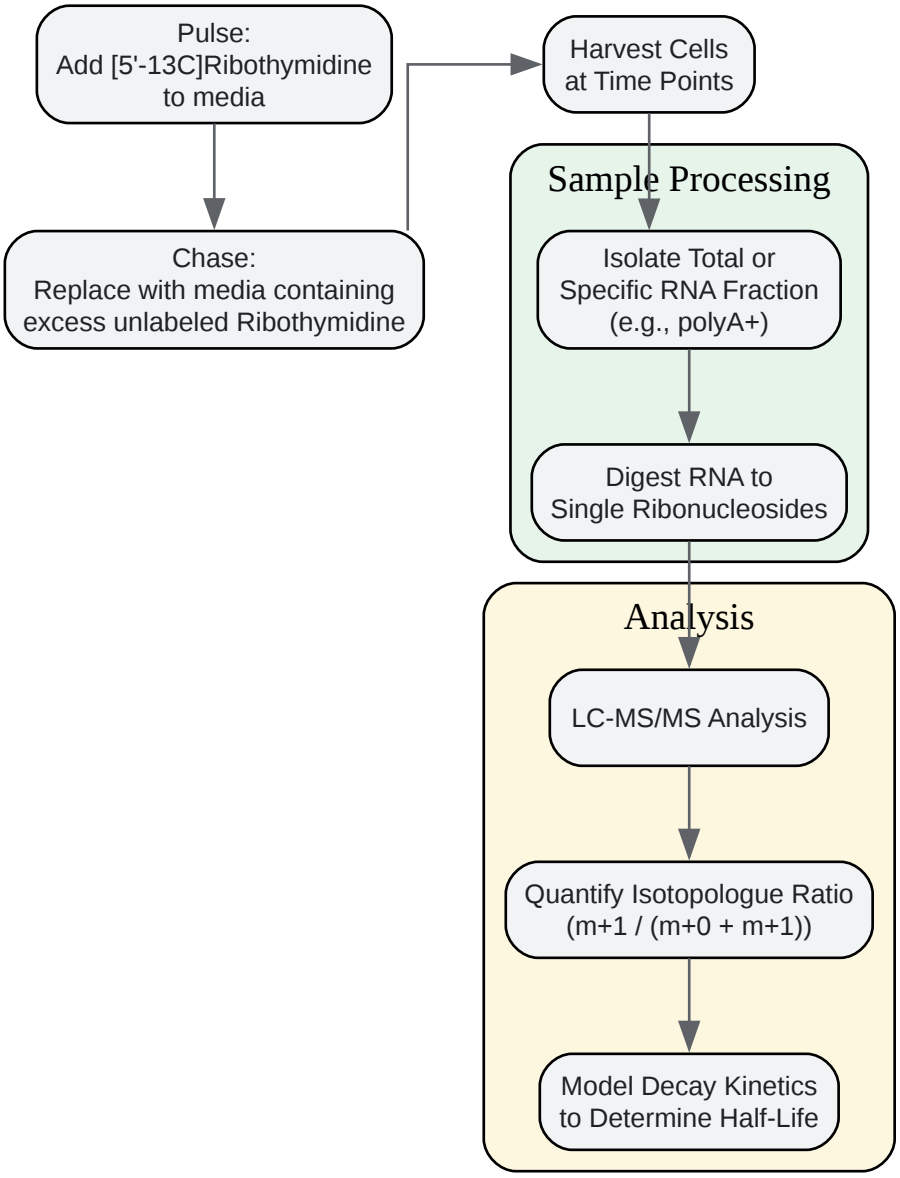
- For Mass Spectrometry (MS): The +1 Dalton mass shift imparted by the single ^{13}C atom allows for the ratiometric quantification of labeled ("new") vs. unlabeled ("old") RNA fragments, which is the basis for determining synthesis and decay kinetics.[1][2]
- For NMR Spectroscopy: The ^{13}C nucleus at a specific backbone position (C5') simplifies complex spectra and provides a direct probe for characterizing local conformation and dynamics, overcoming challenges of spectral overlap in larger RNAs.[3][4] The isolated C5' position is particularly useful for NMR applications involving CH_2-TROSY modules.[4]

Part 2: Core Applications & Methodologies

Application 1: Measuring RNA Synthesis and Decay Rates via Pulse-Chase LC-MS

This application uses a "pulse-chase" strategy to measure the turnover rate (half-life) of an RNA population.[5] Cells are first "pulsed" with **[5'-13C]ribothymidine** to label all newly made RNA. They are then "chased" with an excess of unlabeled ribothymidine, which dilutes the labeled pool and prevents further incorporation of the ^{13}C isotope. By tracking the decay of the ^{13}C-labeled RNA fraction over time, one can calculate its degradation rate.[1][6][7]

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Figure 1. Workflow for Pulse-Chase RNA Turnover Analysis.

This protocol is a self-validating system; the inclusion of multiple time points and appropriate controls ensures the reliability of the kinetic data.

A. Materials

- Cell culture medium (consider custom methionine-free media if co-labeling)
- **[5'-13C]Ribothymidine** (sterile, cell-culture grade)

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- Unlabeled Ribothymidine (sterile, cell-culture grade)
- RNA isolation kit (e.g., Trizol, column-based kits)
- Enzymes for RNA digestion: Nuclease P1, Alkaline Phosphatase
- LC-MS/MS system

B. Experimental Procedure

- Cell Seeding: Plate mammalian cells (e.g., HeLa, HEK293) to reach ~70-80% confluency on the day of the experiment. Use multiple plates for each time point to be collected.
- Pulse Phase:
  - Aspirate the standard growth medium.
  - Add pre-warmed medium containing **[5'-13C]ribothymidine**. A typical starting concentration is 100-200 µM, but this should be optimized for your cell line.
  - Incubate for a duration sufficient to achieve significant labeling. This depends on the turnover rate of the RNA of interest. For rapidly turning over mRNA, 4-8 hours is a good starting point.[1]
- Chase Phase:
  - Remove the pulse medium. Wash cells once with sterile PBS to remove any residual labeled nucleoside.
  - Add pre-warmed chase medium containing a high concentration of unlabeled ribothymidine (e.g., 10-20 mM, at least 100-fold excess over the pulse concentration).
  - Collect the first time point (t=0 of the chase) immediately.
- Time-Course Harvesting:
  - Harvest subsequent cell pellets at various time points (e.g., 2, 4, 8, 12, 24 hours). The choice of time points should bracket the expected half-life of the RNA.

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- For each time point, wash cells with cold PBS and flash-freeze the pellet in liquid nitrogen. Store at -80°C.

- RNA Isolation and Digestion:
  - Isolate total RNA from each cell pellet. For mRNA-specific analysis, perform poly(A)+ selection.
  - Quantify the RNA yield and take 5-10 µg for digestion.
  - Digest the RNA to single ribonucleosides using a sequential treatment with Nuclease P1 and Alkaline Phosphatase. This is a critical step to ensure complete degradation to monomers for accurate MS analysis.

- LC-MS/MS Analysis:
  - Analyze the ribonucleoside mixture using a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system.
  - Use a method that can separate the canonical ribonucleosides.
  - Monitor the mass transitions for both unlabeled ribothymidine (m+0) and labeled **[5'-13C]ribothymidine** (m+1).

C. Data Analysis

- Calculate Labeled Fraction: For each time point, determine the fraction of labeled ribothymidine (F_labeled) from the peak areas of the extracted ion chromatograms.[2] F_labeled = Area(m+1) / (Area(m+0) + Area(m+1))

- Model RNA Decay: Plot F_labeled against time. Fit the data to a one-phase exponential decay curve to determine the decay rate constant (k). F(t) = F(0) * e^(-kt)

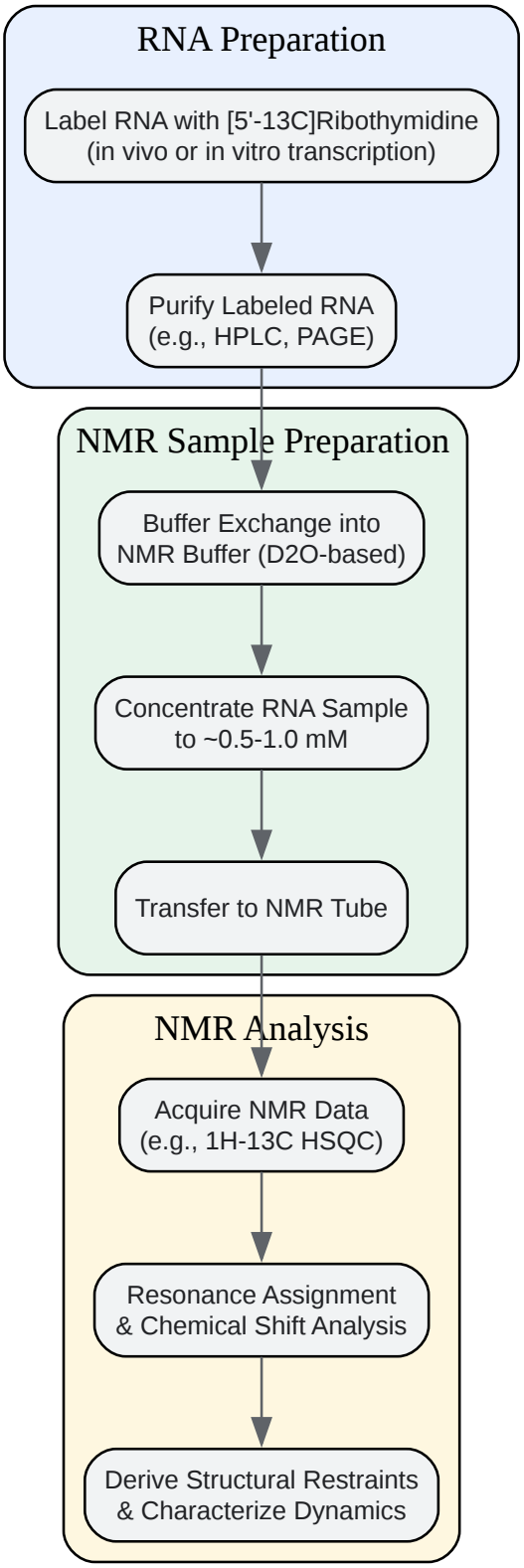
- Calculate Half-Life (t½): The RNA half-life is calculated from the decay constant. t½ = ln(2) / k

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Application 2: Probing RNA Backbone Structure and Dynamics by NMR

Incorporating a ^{13}C label at the 5'-position provides a powerful, site-specific probe for NMR spectroscopy. This is particularly valuable for studying the conformation of the RNA backbone, which is crucial for its three-dimensional folding and interaction with proteins.[8] The C5' position is involved in two key backbone torsion angles (α and γ) and can report on local flexibility. This method avoids the spectral complexity and signal degeneracy issues that arise from uniform ^{13}C labeling, especially in large RNA molecules.[3][9]

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Figure 2. Workflow for NMR Analysis of Labeled RNA.

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This protocol focuses on producing a high-quality, concentrated sample of labeled RNA suitable for NMR analysis. The integrity and purity of the RNA are paramount for successful NMR experiments.

A. Materials

- High-yield in vitro transcription system (T7 RNA polymerase, reaction buffer, NTPs) or cell culture system for in vivo labeling.
- [5'-13C]rTTP (for in vitro) or **[5'-13C]Ribothymidine** (for in vivo).
- Purification system: Denaturing Polyacrylamide Gel Electrophoresis (PAGE) or HPLC.
- NMR Buffer (e.g., 10 mM Sodium Phosphate, 50 mM NaCl, 0.1 mM EDTA, in 99.9% D_2O, pH 6.5).
- Micro-concentrators (e.g., Amicon Ultra).
- Shigemi or standard NMR tubes.

B. Experimental Procedure

- RNA Production (In Vitro - Recommended for Specific RNAs):
  - Set up an in vitro transcription reaction using a DNA template for your RNA of interest.
  - Substitute standard UTP in the reaction mix with [5'-13C]rTTP. Ensure all other NTPs are present in equimolar amounts.
  - Incubate the reaction at 37°C for 4-6 hours or overnight.
  - Rationale: In vitro transcription provides precise control over the RNA sequence and ensures high levels of label incorporation.[10]
- RNA Purification:
  - Treat the transcription reaction with DNase I to remove the DNA template.

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- Purify the RNA transcript using denaturing PAGE. This method provides the highest resolution for separating the full-length product from shorter abortive transcripts.
- Excise the band corresponding to your RNA, crush the gel slice, and elute the RNA overnight in an appropriate buffer (e.g., TE buffer).
- Precipitate the RNA with ethanol and resuspend in nuclease-free water.

- NMR Sample Preparation:
  - Desalting and Buffer Exchange: Use a micro-concentrator to repeatedly wash and concentrate the RNA sample, exchanging the solvent with the final NMR buffer. This process is critical to remove salts from the purification steps that would interfere with NMR acquisition.
  - Concentration: Concentrate the final sample to a volume of ~250-500 µL with an RNA concentration of at least 0.5 mM. High concentration is essential for achieving a good signal-to-noise ratio in NMR experiments.
  - Annealing: Heat the RNA sample to 95°C for 3 minutes and then cool slowly to room temperature. This promotes the formation of a single, homogenous folded state.
  - Transfer the final sample to a suitable NMR tube.
- NMR Data Acquisition:
  - Acquire a series of NMR experiments. A good starting point is a 2D ^{1}H-^{13}C Heteronuclear Single Quantum Coherence (HSQC) experiment, which will show a correlation peak for each ^{1}H-^{13}C pair, allowing you to resolve the signals from the labeled 5'-position.

Part 3: Quantitative Data & Considerations

The success of these applications depends on careful planning and optimization. Below are typical parameters and key considerations.

Table 1: Typical Experimental Parameters

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Parameter	Pulse-Chase LC-MS	NMR Analysis (In Vitro)
Labeling Reagent	[5'-13C]Ribothymidine	[5'-13C]rTTP
Typical Concentration	100-200 µM in media	2-5 mM in reaction
Labeling Duration	4-24 hours (pulse)	4-16 hours
Chase Reagent	Unlabeled Ribothymidine	N/A
Chase Concentration	10-20 mM (>100x excess)	N/A
Required RNA Amount	1-10 µg per time point	>200 µg (~0.5 mM in 300 µL)
Primary Output	RNA half-life (t½)	Chemical shifts, coupling constants, structural restraints

Trustworthiness & Self-Validation:

- Controls: For pulse-chase experiments, always include an unlabeled control (t=0 before pulse) and a fully labeled control (long pulse, no chase) to define the dynamic range of your system.
- Replicates: Perform all experiments with at least three biological replicates to ensure statistical significance.
- RNA Integrity: After isolation, always check RNA integrity using a Bioanalyzer or gel electrophoresis. Degraded RNA will invalidate turnover measurements.
- Labeling Efficiency: For NMR, verify the incorporation of the ^{13}C label using a pilot experiment or by analyzing a small digested aliquot by MS before committing to lengthy NMR acquisitions.

References

- Gameiro, P. A., Encheva, V., Dos Santos, M. S., MacRae, J. I., & Ule, J. (2021). Metabolic turnover and dynamics of modified ribonucleosides by 13C labeling. Journal of Biological Chemistry, 297(5), 101294. [Link]

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- Gameiro, P. A., Encheva, V., Dos Santos, M. S., MacRae, J. I., & Ule, J. (2021). Metabolic turnover and dynamics of modified ribonucleosides by 13C labeling. ResearchGate. [Link]
- Gameiro, P. A., Encheva, V., Dos Santos, M. S., MacRae, J. I., & Ule, J. (2021). Metabolic turnover and dynamics of modified ribonucleosides by 13C labeling. PubMed. [Link]
- Dayie, K. T., & Thakur, V. V. (2010). Selective 13C labeling of nucleotides for large RNA NMR spectroscopy using an E. coli strain disabled in the TCA cycle. Nucleic Acids Research, 38(13), e144. [Link]
- Gameiro, P. A., Encheva, V., Dos Santos, M. S., MacRae, J. I., & Ule, J. (2021). Metabolic turnover and dynamics of modified ribonucleosides by 13C labeling. bioRxiv. [Link]
- Marchanka, A., & Torbeev, V. Y. (2020). Strategies for RNA Resonance Assignment by 13C/15N- and 1H-Detected Solid-State NMR Spectroscopy. Frontiers in Molecular Biosciences, 7, 608930. [Link]
- D'Souza, S., & Summers, M. F. (2022). Isotope Labels Combined with Solution NMR Spectroscopy Make Visible the Invisible Conformations of Small-to-Large RNAs. Chemical Reviews, 122(10), 9349-9400. [Link]
- Richter, C., Gick, M., & Schwalbe, H. (2013). Short, synthetic and selectively 13C-labeled RNA sequences for the NMR structure determination of protein–RNA complexes. Nucleic Acids Research, 41(4), e59. [Link]
- Le, T., & T. Dayie, K. (2021). Isotope-Labeled RNA Building Blocks for NMR Structure and Dynamics Studies. Molecules, 26(18), 5585. [Link]
- Dayie, K. T., & Thakur, V. V. (2010). Selective 13C labeling of nucleotides for large RNA NMR spectroscopy using an E. coli strain disabled in the TCA cycle. PubMed. [Link]
- Gameiro, P. A., Encheva, V., Dos Santos, M. S., MacRae, J. I., & Ule, J. (2021). Metabolic turnover and dynamics of modified ribonucleosides by 13C labeling. bioRxiv. [Link]
- Bunner, A. E., & Williamson, J. R. (2010). Stable Isotope Pulse-Chase Monitored by Quantitative Mass Spectrometry Applied to E. coli 30S Ribosome Assembly Kinetics. PLoS ONE, 5(11), e13851. [Link]

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- Wikipedia contributors. (2023). Pulse-chase analysis. Wikipedia. [Link]
- de Crécy-Lagard, V., & G. Limbach, P. A. (2017). Metabolic De-Isotoping for Improved LC-MS Characterization of Modified RNAs. Journal of The American Society for Mass Spectrometry, 28(5), 929-932. [Link]
- Soto, U., O'Brien, S. E., & Winge, D. R. (2019). Pulse-chase SILAC–based analyses reveal selective oversynthesis and rapid turnover of mitochondrial protein components of respiratory complexes. Journal of Biological Chemistry, 294(45), 16959-16970. [Link]
- Ballarino, M., & Morlando, M. (2018). Metabolic Pulse-Chase RNA Labeling for pri-miRNA Processing Dynamics. Methods in Molecular Biology, 1823, 113-121. [Link]
- O'Brien, S. E., & Winge, D. R. (2021). In utero pulse injection of isotopic amino acids quantifies protein turnover rates during murine fetal development. Communications Biology, 4(1), 112. [Link]
- Plavec, J., & Chattopadhyaya, J. (2001). Efficient synthesis of D-[1'-13C]-ribonucleosides for incorporation into oligo-RNA. Nucleosides, Nucleotides & Nucleic Acids, 20(4-7), 937-40. [Link]
- Roe, B. A., & Tsen, H. Y. (1977). Role of ribothymidine in mammalian tRNAPhe. PubMed. [Link]
- Ghaemmaghami, S., & Behm-Ansmant, I. (2016). Synthesis of 5-Hydroxymethylcytidine- and 5-Hydroxymethyl-uridine-Modified RNA. Molecules, 21(11), 1471. [Link]
- Davanloo, P., Sprinzl, M., & Cramer, F. (1979). Role of ribothymidine in the thermal stability of transfer RNA as monitored by proton magnetic resonance. PubMed. [Link]
- Domnick, C., & Müller, M. (2021). Synthesis of N-Methylcytidine (mC) and N,N-Dimethylcytidine (m2C) Modified RNA. Current Protocols, 1(6), e173. [Link]
- V. V. Patil, & S. Vilcapoma, J. (2017). Synthesis and multiple incorporations of 2′-O-methyl-5-hydroxymethyl-, 5-hydroxymethyl- and 5-formylcytidine monomers into RNA oligonucleotides. ResearchGate. [Link]

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- Ni, W., & Wang, Q. (2020). First synthesis of α-ribothymidine/uridine. ResearchGate. [Link]
- Mondal, B., & P. S. Pallan, P. S. (2024). Elucidating the influence of RNA modifications and Magnesium ions on tRNAPhe conformational dynamics in S. cerevisiae: Insights from Replica Exchange Molecular Dynamics simulations. bioRxiv. [Link]
- Bon, I., & Bussi, G. (2018). The role of nucleobase interactions in RNA structure and dynamics. Nucleic Acids Research, 46(19), 10453-10460. [Link]

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Sources

- 1. Metabolic turnover and dynamics of modified ribonucleosides by 13C labeling - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Metabolic turnover and dynamics of modified ribonucleosides by 13C labeling | bioRxiv [biorxiv.org]
- 3. Selective 13C labeling of nucleotides for large RNA NMR spectroscopy using an E. coli strain disabled in the TCA cycle - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Selective 13C labeling of nucleotides for large RNA NMR spectroscopy using an E. coli strain disabled in the TCA cycle - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Pulse-chase analysis - Wikipedia [en.wikipedia.org]
- 6. researchgate.net [researchgate.net]
- 7. Stable Isotope Pulse-Chase Monitored by Quantitative Mass Spectrometry Applied to E. coli 30S Ribosome Assembly Kinetics - PMC [pmc.ncbi.nlm.nih.gov]
- 8. The role of nucleobase interactions in RNA structure and dynamics - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Isotope-Labeled RNA Building Blocks for NMR Structure and Dynamics Studies - PMC [pmc.ncbi.nlm.nih.gov]

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